

Solubility Profile of Bis(4-octylphenyl)amine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Bis(4-octylphenyl)amine*

Cat. No.: *B085910*

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Introduction

Bis(4-octylphenyl)amine, also known as 4,4'-dioctyldiphenylamine, is a diarylamine antioxidant widely utilized in industrial applications, particularly in the stabilization of lubricants, rubbers, and plastics.^{[1][2]} Its efficacy in these applications is intrinsically linked to its solubility in organic media. This technical guide provides a comprehensive overview of the available solubility data for **bis(4-octylphenyl)amine** in various organic solvents, outlines a detailed experimental protocol for solubility determination, and presents a logical workflow for solubility assessment.

Core Compound Properties

Bis(4-octylphenyl)amine is characterized as a brown flaky or white to beige solid with a slight amine odor.^{[2][3]} Key physical and chemical properties are summarized below:

Property	Value	Reference(s)
CAS Number	101-67-7	[1]
Molecular Formula	C ₂₈ H ₄₃ N	[2]
Molecular Weight	393.65 g/mol	[2][4]
Melting Point	96-97°C	[4]
Boiling Point	~508-509°C	[4][5]
Density	~0.939 g/cm ³	[2][5]

Solubility Data

The solubility of **bis(4-octylphenyl)amine** is dictated by its molecular structure, which features a central polar amine group and two large, nonpolar 4-octylphenyl substituents. This amphiphilic nature results in poor solubility in water but favorable solubility in many organic solvents, particularly those with low polarity. The available quantitative and qualitative solubility data are presented in the following table.

Quantitative and Qualitative Solubility of Bis(4-octylphenyl)amine

Solvent	CAS Number	Temperature	Solubility	Data Type	Reference(s)
Water	7732-18-5	21 °C	< 0.1 g/100 mL	Quantitative	[3] [6] [7]
Water	7732-18-5	~21 °C (70°F)	< 1 mg/mL	Quantitative	[1] [8]
Dimethyl Sulfoxide (DMSO)	67-68-5	Not Specified	1-10 mg/mL	Semi-Quantitative	[4] [9] [10]
Ethanol	64-17-5	Not Specified	0.1-1 mg/mL	Semi-Quantitative	[4] [9] [10]
Acetone	67-64-1	Not Specified	Soluble	Qualitative	[1] [3]
Benzene	71-43-2	Not Specified	Soluble	Qualitative	[1] [3]
Ethylene Dichloride	107-06-2	Not Specified	Soluble	Qualitative	[1] [3]
Gasoline	86290-81-5	Not Specified	Soluble	Qualitative	[1] [3]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **bis(4-octylphenyl)amine** in an organic solvent, based on the widely used isothermal shake-flask method.

Objective: To determine the equilibrium solubility of **bis(4-octylphenyl)amine** in a selected organic solvent at a specified temperature.

Materials:

- **Bis(4-octylphenyl)amine** (purity >98%)
- Selected organic solvent (analytical grade)
- Scintillation vials or sealed flasks

- Constant temperature shaker bath or incubator
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

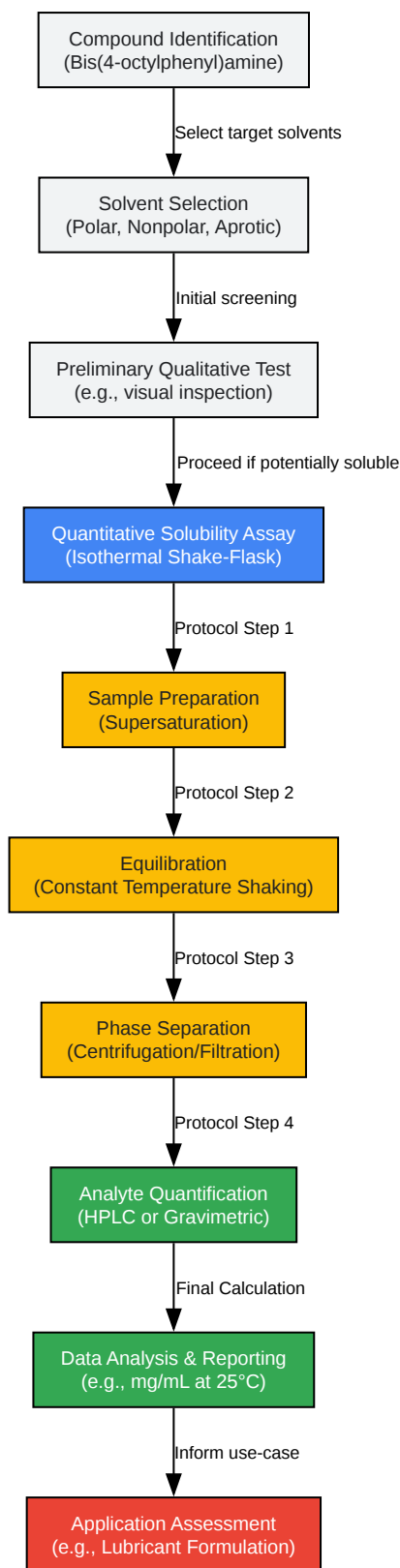
Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **bis(4-octylphenyl)amine** to a series of vials, each containing a known volume of the selected organic solvent. The excess solid is crucial to ensure that equilibrium is reached from a state of supersaturation.
- Equilibration: Securely cap the vials and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Allow the mixtures to shake for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is achieved.
- Phase Separation: After equilibration, remove the vials from the shaker. Allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle. For finer suspensions, centrifugation can be employed to facilitate the separation of the solid and liquid phases.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe. Attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed vial to remove any undissolved microparticles.
- Quantification:
 - Gravimetric Analysis: A simple method involves evaporating the solvent from the filtered, pre-weighed vial and weighing the remaining solid residue.^[2]

- Chromatographic Analysis (HPLC): For higher accuracy, dilute the filtered solution with a known volume of the solvent. Analyze the diluted sample using a validated HPLC method to determine the concentration of **bis(4-octylphenyl)amine**. A calibration curve prepared from standard solutions of known concentrations is required for accurate quantification.
- Data Reporting: Express the solubility in standard units such as grams per 100 mL (g/100 mL), milligrams per milliliter (mg/mL), or molarity (mol/L). The temperature at which the measurement was conducted must always be reported.

Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the assessment of a compound's solubility.



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Caption: A generalized workflow for determining the solubility of a compound.

Conclusion

While precise, quantitative solubility data for **bis(4-octylphenyl)amine** across a wide range of organic solvents is not extensively available in public literature, the existing information confirms its character as a lipophilic compound with good solubility in nonpolar solvents like hydrocarbons and chlorinated hydrocarbons, and limited solubility in polar solvents like ethanol and water. For researchers and professionals in drug development and materials science, the provided experimental protocol offers a robust framework for determining its solubility in specific solvent systems relevant to their applications. This understanding is critical for optimizing formulations, ensuring bioavailability in biological systems, and enhancing performance in industrial applications.

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